Purity analysis of commercially available 5-Chloro-4-methylpyridine-2,3-diamine

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Compound of Interest

Compound Name:	*5-Chloro-4-methylpyridine-2,3-diamine*
CAS No.:	*662117-20-6*
Cat. No.:	*B3029439*

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An In-Depth Technical Guide to the Purity Analysis of Commercially Available **5-Chloro-4-methylpyridine-2,3-diamine**

Foreword: The Criticality of Purity in Pharmaceutical Intermediates

5-Chloro-4-methylpyridine-2,3-diamine is a heterocyclic aromatic amine, a class of compounds of significant interest in medicinal chemistry and drug development. As a key building block or intermediate, its purity is not merely a quality metric but a fundamental prerequisite for the synthesis of safe and effective active pharmaceutical ingredients (APIs). The presence of even trace impurities can lead to downstream reaction failures, the formation of toxic by-products, or compromised API stability. This guide provides a comprehensive, field-proven framework for the rigorous purity assessment of this critical intermediate, designed for researchers, analytical scientists, and drug development professionals. We will move beyond rote protocols to explore the causality behind methodological choices, establishing a self-validating system for quality assurance.

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Chapter 1: The Impurity Landscape: A Synthesis-Based Perspective

To effectively analyze for impurities, one must first understand their potential origins. The impurity profile of **5-Chloro-4-methylpyridine-2,3-diamine** is intrinsically linked to its synthetic pathway. While multiple proprietary routes exist, a common approach involves the modification of a substituted pyridine ring. Potential impurities can be categorized as follows:

- Starting Materials: Incomplete reaction of precursors like 2-chloro-4-methyl-3-nitropyridine or related picoline derivatives can result in their carryover.
- Intermediates: The manufacturing process may involve several steps; for instance, the reduction of a nitro group to an amine. Incomplete reduction can leave residual nitro or nitroso intermediates.
- Isomeric By-products: During reactions such as chlorination or nitration of the pyridine ring, substitution may occur at undesired positions, leading to the formation of structural isomers which can be difficult to separate.[1]
- Degradation Products: The diamine functionality can be susceptible to oxidation, especially when exposed to air and light, leading to colored impurities and potential dimerization products.

A proactive analysis must therefore account for these possibilities. The following table outlines key potential impurities.

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Impurity Category	Potential Compound	Likely Origin
Starting Material	2,5-dichloro-4-methyl-3-nitropyridine	Incomplete amination/reduction steps.
Intermediate	5-Chloro-4-methyl-3-nitropyridine-2-amine	Incomplete reduction of the nitro group.
Isomeric Impurity	3-Chloro-4-methylpyridine-2,5-diamine	Non-selective chlorination in an earlier synthetic step.
Reaction By-product	4-Methylpyridine-2,3-diamine	Undesired de-chlorination during synthesis.
Degradation Product	Azoxy or Azo-bridged dimers	Oxidative degradation of the diamine.

Chapter 2: An Orthogonal Analytical Strategy

No single analytical technique can provide a complete picture of a compound's purity. A robust, self-validating purity assessment relies on orthogonal methods—techniques that measure the same attribute (purity) using different chemical or physical principles. This approach minimizes the risk of an impurity co-eluting with the main peak in one method and going undetected. Our recommended core strategy integrates three powerful, orthogonal techniques.

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Figure 1: Orthogonal analytical strategy for comprehensive purity assessment.

- High-Performance Liquid Chromatography (HPLC): The workhorse for purity analysis, ideal for separating non-volatile organic impurities.
- Gas Chromatography-Mass Spectrometry (GC-MS): Essential for identifying and quantifying volatile impurities and residual solvents, which would be missed by HPLC.[2]
- Quantitative Nuclear Magnetic Resonance (qNMR): An absolute method that determines purity without the need for a specific reference standard of the compound itself, relying

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instead on a certified internal standard.[3] It also provides unambiguous structural confirmation.

Chapter 3: Protocol & Rationale: Reversed-Phase HPLC

This method is designed to be stability-indicating and is adapted from established protocols for related diaminopyridine compounds.[4] It uses an ion-pairing agent to improve the peak shape of the basic analyte.

Expert Rationale

- Column Choice: A C18 stationary phase is selected for its versatility and proven performance in separating a wide range of aromatic compounds. The end-capped nature of the column minimizes unwanted interactions with residual silanols, improving peak symmetry for basic analytes like our diamine.

- Mobile Phase: The mobile phase combines acetonitrile (an organic modifier) with an aqueous buffer. Sodium octanesulfonate is used as an ion-pairing reagent. As a basic compound, the diamine will be protonated at low pH. The anionic sulfonate pairs with the protonated analyte, neutralizing its charge and allowing for better retention and sharper peaks on the non-polar C18 column. The low pH (adjusted with trifluoroacetic acid) also suppresses the ionization of silanol groups on the silica support, further enhancing peak shape.

- Detection: UV detection is chosen based on the chromophoric nature of the pyridine ring. A wavelength of 254 nm is a common starting point for aromatic compounds, but a full UV scan should be performed to determine the wavelength of maximum absorbance for optimal sensitivity.

Detailed Experimental Protocol: HPLC-UV

- Instrumentation:

    - HPLC system with a quaternary pump, autosampler, column thermostat, and UV-Vis detector.

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- Reagents and Materials:
  - Acetonitrile (HPLC grade)
  - Water (HPLC grade or Milli-Q)
  - Sodium octanesulfonate (≥98%)
  - Trifluoroacetic acid (TFA, ≥99%)
  - Reference Standard (if available) or sample for analysis
  - Column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase Preparation:
  - Aqueous Phase (A): Dissolve 1.0 g of sodium octanesulfonate in 1 L of HPLC-grade water. Adjust the pH to 2.5 with TFA. Filter through a 0.45 µm nylon filter.
  - Organic Phase (B): Acetonitrile.
- Chromatographic Conditions:

Parameter	Value
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm (or λmax)
Injection Volume	10 µL
Gradient Program	10% B to 90% B over 30 minutes
Hold at 90% B for 5 minutes	
Return to 10% B over 1 minute	
Equilibrate at 10% B for 9 minutes	
Total Run Time	45 minutes

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- Sample Preparation:
  - Accurately weigh approximately 10 mg of the **5-Chloro-4-methylpyridine-2,3-diamine** sample.
  - Dissolve in a 1:1 mixture of Acetonitrile and Water to a final concentration of 1.0 mg/mL.
  - Vortex to dissolve and filter through a 0.45 µm PTFE syringe filter into an HPLC vial.
- Analysis and Data Interpretation:
  - Inject the sample and integrate all peaks detected.
  - Purity is typically calculated using the area percent method: Purity (%) = (Area of Main Peak / Total Area of All Peaks) * 100. This assumes all impurities have a similar response factor at the detection wavelength. For higher accuracy, Relative Response Factors (RRFs) for known impurities should be determined.

Chapter 4: Protocol & Rationale: GC-MS for Volatiles

This protocol is essential for detecting residual solvents from synthesis and purification (e.g., Toluene, Methylene Chloride, Ethanol) and any volatile by-products not amenable to HPLC analysis.

Expert Rationale

- Technique Choice: GC is the premier technique for separating volatile and semi-volatile compounds.[5] Coupling it with Mass Spectrometry (MS) provides not just quantification but also confident identification of unknown peaks by comparing their mass spectra to established libraries (e.g., NIST).[6]
- Column Choice: A low-polarity 5% phenyl / 95% dimethyl polysiloxane column (e.g., DB-5ms or equivalent) is a robust general-purpose column suitable for a wide range of analytes, making it ideal for screening unknown volatile impurities.
- Injection Mode: Splitless injection is used to ensure maximum sensitivity for trace-level impurities.

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Detailed Experimental Protocol: GC-MS

- Instrumentation:
  - GC system with a split/splitless inlet and a Mass Spectrometric detector.
- Reagents and Materials:
  - Methylene Chloride or Methanol (GC grade, high purity)
  - Sample for analysis
  - Column: 5% Phenyl Polysiloxane, 30 m x 0.25 mm ID, 0.25 µm film thickness
- GC-MS Conditions:

Parameter	Value
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless (1 minute purge delay)
Injection Volume	1 µL
Oven Program	Initial 50 °C, hold for 2 min
Ramp at 10 °C/min to 280 °C	
Hold at 280 °C for 5 min	
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	35 - 450 amu

- Sample Preparation:
  - Accurately weigh approximately 25 mg of the sample.

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- Dissolve in 1.0 mL of high-purity Methylene Chloride.
- Vortex to ensure complete dissolution.

- Analysis and Data Interpretation:
  - Run the sample and integrate all peaks.
  - Identify peaks by comparing their mass spectra against the NIST library.
  - Quantify residual solvents using a standard addition method or an external calibration curve if required by regulatory standards.

Chapter 5: Protocol & Rationale: qNMR for Absolute Purity

Quantitative NMR (qNMR) is a primary ratio method of measurement that provides a direct determination of purity against a certified internal standard. It is an indispensable tool for qualifying in-house reference materials.

Expert Rationale

- Principle of qNMR: The area of an NMR signal is directly proportional to the number of nuclei giving rise to that signal. By comparing the integral of a known, non-overlapping proton signal from the analyte with the integral of a known signal from a certified internal standard of known purity and mass, the absolute purity of the analyte can be calculated.
- Internal Standard Choice: Maleic acid is an excellent choice. It is non-volatile, stable, has a simple ^{1}H NMR spectrum (a single sharp peak), and its peak is in a region of the spectrum that is unlikely to overlap with analyte signals.
- Solvent Choice: DMSO-d_6 is a versatile solvent that dissolves a wide range of organic compounds and its residual peaks do not typically interfere with the regions of interest.

Detailed Experimental Protocol: qNMR

- Instrumentation:

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- NMR Spectrometer (400 MHz or higher for better signal dispersion).

- Reagents and Materials:
  - Maleic Acid (Certified Reference Material, >99.5% purity)
  - DMSO-d_6 (99.9 atom % D)
  - Sample for analysis
  - High-precision analytical balance
- Sample Preparation:
  - Accurately weigh ~15 mg of the **5-Chloro-4-methylpyridine-2,3-diamine** sample into a clean vial.
  - Accurately weigh ~10 mg of the maleic acid internal standard into the same vial.
  - Dissolve the mixture in ~0.7 mL of DMSO-d_6.
  - Vortex thoroughly and transfer to a 5 mm NMR tube.
- NMR Acquisition Parameters:
  - Spectrometer: 400 MHz
  - Pulse Program: Standard quantitative pulse sequence (e.g., zg30)
  - Relaxation Delay (d1): 30 seconds (to ensure full relaxation of all protons for accurate integration)
  - Number of Scans: 16 to 64 (for good signal-to-noise)
- Data Processing and Calculation:
  - Apply Fourier transform, phase correction, and baseline correction.

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- Integrate a well-resolved, non-exchangeable proton signal from the analyte (e.g., the methyl protons or an aromatic proton).
- Integrate the singlet from the two olefinic protons of maleic acid (~6.3 ppm).
- Calculate purity using the following formula: Purity_analyte (%) = (I_analyte / I_std) * (N_std / N_analyte) * (M_analyte / M_std) * (m_std / m_analyte) * Purity_std Where:
  - I = Integral value
  - N = Number of protons for the integrated signal (e.g., 3 for a CH_3 group)
  - M = Molar mass
  - m = mass weighed
  - Purity_std = Purity of the internal standard

Chapter 6: Integrated Workflow for Final Purity Assignment

The data from these orthogonal methods are not viewed in isolation. They are integrated to build a complete and validated purity profile. The following workflow illustrates this self-validating system.

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investigate [label="Investigate Discrepancy\n(e.g., Identify Unknowns by MS, Fraction Collection)", shape=box, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];

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report [label="Certificate of Analysis\n(Final Report)", shape=document, fillcolor="#202124", fontcolor="#FFFFFF"];

// Define Edges start -> hplc; start -> gcms; start -> kf; start -> roi; start -> qnmr;

{hplc, gcms, kf, roi, qnmr} -> decision [style=dashed];

decision -> calculate [label="Yes"]; decision -> investigate [label="No"]; investigate -> decision [label="Re-evaluate"];

calculate -> report [label="Purity = 100% - \n% Water - % Residue - \n% Solvents - % Other Impurities"]; } ends

Figure 2: Integrated workflow for final purity assignment and reporting.

This mass balance approach, where Purity = 100% - (sum of all impurities), provides the most accurate and defensible purity value. The qNMR result serves as a powerful cross-validation of the final number. If the purity from HPLC area percent significantly disagrees with the qNMR absolute purity, it signals that some impurities may have poor UV response and requires further investigation.

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